

Pinocampheol in fragrance applications

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Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

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Chemical Data for Pinocampheol

The table below summarizes the key identified physical and chemical properties of **Pinocampheol**.

Property	Value
CAS Number	25465-95-6 [1]
IUPAC Name	(2R,3R)-2,6,6-trimethylbicyclo[3.1.1]heptan-3-ol [1]
Molecular Formula	C ₁₀ H ₁₈ O [1] [2]
Molecular Weight	154.25 g/mol [1] [2]
Melting Point	56.00 to 57.00 °C [1]
Water Solubility	926.3 mg/L @ 25 °C (est) [1]
XlogP3	2.60 (est) [1]
Safety Recommendation (Fragrance)	Not for fragrance use [1]
Safety Recommendation (Flavor)	Not for flavor use [1]

Related Compound: Pinocamphone

A structurally related compound, Pinocamphone, is used in flavor and fragrance agents and occurs in various natural sources [3]. This provides context for the family of chemicals to which **Pinocampheol** belongs.

Property	Value
CAS Number	547-60-4 [3]
Molecular Formula	C ₁₀ H ₁₆ O [3]
Molecular Weight	152.24 g/mol [3]
Boiling Point	210.00 to 213.00 °C [3]
Odor Description	Spicy [3]
Category	Flavor and fragrance agents [3]
Occurrence	Found in hyssop oil, spike lavender oil, sage oil, and others [3]

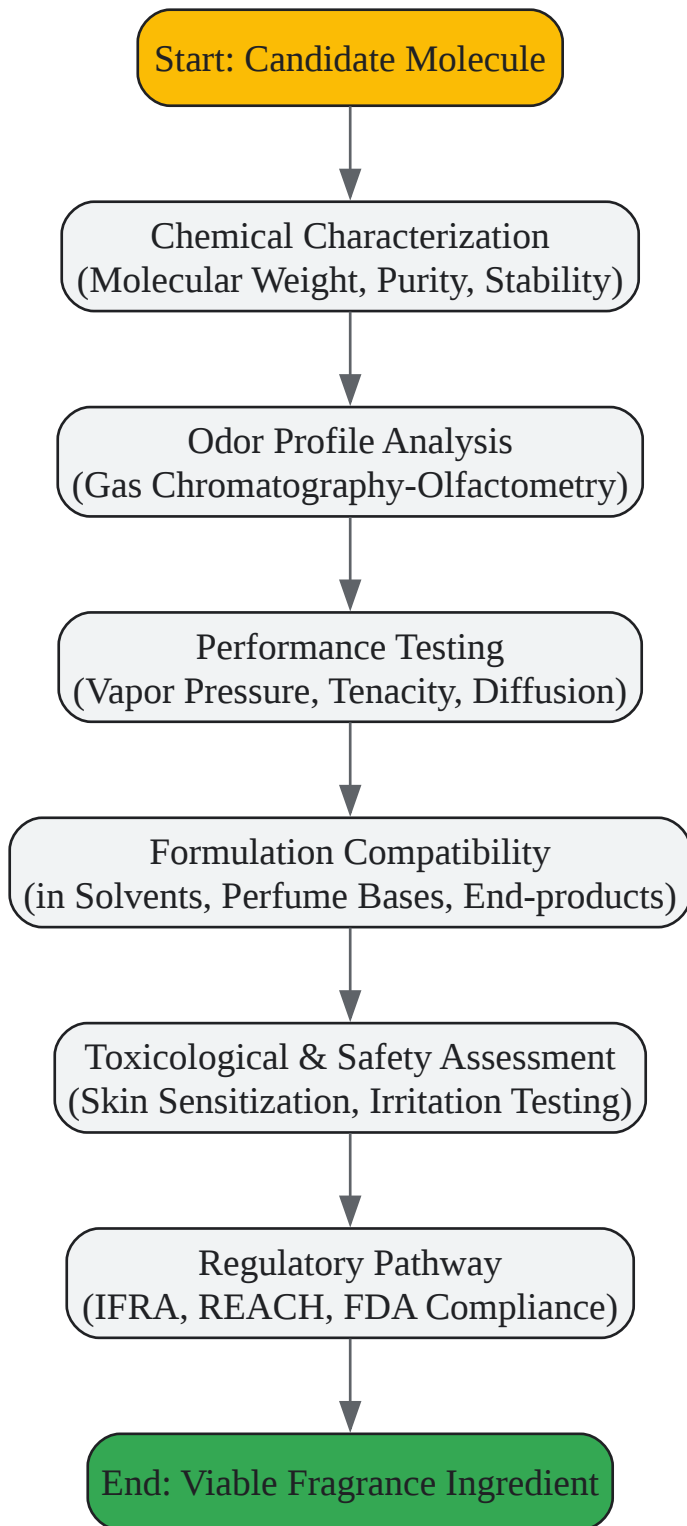
Fragrance Market Context

While direct data is unavailable for **Pinocampheol**, the broader fragrance market shows key trends that guide ingredient research and development [4]:

- **Consumer Demand:** There is a growing demand for **natural, sustainable, and clean beauty products**, which often favors ingredients derived from natural sources [4].
- **Market Pitfalls:** The industry faces challenges with **allergens and irritants**, requiring rigorous safety assessment of new ingredients [4]. This aligns with the safety recommendation against using **Pinocampheol** in fragrances [1].
- **Innovation Areas:** Key areas of innovation include **molecular perfumery** (creating new synthetic molecules) and **personalized fragrance experiences** [4].

Proposed Experimental Workflow for Fragrance Ingredient Evaluation

Given the lack of specific protocols for **Pinocampeol**, the following workflow outlines a general approach researchers might take to evaluate a new chemical entity for fragrance applications, incorporating standard methodologies and current market drivers.



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Protocol Details

- **Chemical Characterization**

- **Objective:** To confirm the identity and purity of the synthetic or isolated **Pinocampeol**.
- **Methodology:**
 - **Analytical Techniques:** Use techniques like **NMR spectroscopy** (as predicted for this molecule [1]), **Gas Chromatography-Mass Spectrometry (GC-MS)** [5], and **High-Performance Liquid Chromatography (HPLC)** [5] to verify chemical structure and assay purity.
 - **Physical Properties:** Determine melting point (reported as 56-57°C [1]) and logP (estimated at 2.60 [1]) to understand its hydrophobicity.

- **Odor Profile Analysis**

- **Objective:** To characterize the scent profile and determine an odor threshold.
- **Methodology:**
 - **GC-Olfactometry (GC-O):** Couple a gas chromatograph with a human sniffing port to separate the compound from potential impurities and describe its specific odor character [5].
 - **Expert Panel:** Trained perfumers evaluate diluted samples, describing the odor (e.g., woody, camphorous) and assessing its intensity and tenacity over time.

- **Performance and Stability Testing**

- **Objective:** To evaluate the compound's behavior in different formulations and under various conditions.
- **Methodology:**
 - **Accelerated Stability Studies:** Incorporate the compound into model systems (e.g., ethanol-based perfume, emulsion-based lotion) and store them at different temperatures (e.g., 4°C, 25°C, 40°C). Monitor for chemical degradation and changes in odor profile over time.
 - **Vapor Pressure Measurement:** Assess the evaporation rate, which is critical for top, middle, or base note classification in perfumery.

- **Toxicological and Safety Assessment**

- **Objective:** To ensure consumer safety, which is a primary challenge in the fragrance market [4].
- **Methodology:**
 - **In Silico Prediction:** Use computational tools to screen for potential structural alerts for toxicity.
 - **In Vitro Assays:** Conduct tests for skin sensitization (e.g., LuSens, h-CLAT), skin irritation, and phototoxicity.

- **IFRA Compliance:** Check the compound's status against the International Fragrance Association's standards, which may currently restrict or provide no guidance for its use [1].

Important Limitations and Future Research

The most current and authoritative sources explicitly state that **Pinocampheol** is **not recommended for fragrance or flavor use** [1]. This indicates that it may have known undesirable properties, such as a weak or unpleasant odor, potential toxicity, or chemical instability, that make it unsuitable for commercial applications.

Future research could focus on:

- Investigating the specific chemical or toxicological reasons behind its non-recommendation.
- Exploring its potential as a synthetic intermediate for other fragrance materials.
- Re-evaluating its odor properties if a higher purity sample becomes available.

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References

1. pinocampheol, 25465-95-6 [thegoodscentcompany.com]
2. Pinocampheol [webbook.nist.gov]
3. pinocamphone bicyclo[3.1.1]heptan-3-one, 2,6,6-trimethyl [thegoodscentcompany.com]
4. Product Market Size & Share Report, 2024 – 2032 Fragrance [gminsights.com]
5. Investigation of Chemical Compositions and Biological ... [pmc.ncbi.nlm.nih.gov]

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